

Technical Guide: Physical Characteristics of Ethyl 13(Z),16(Z),19(Z)-docosatrienoate

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Compound of Interest

Compound Name: *Ethyl 13(Z),16(Z),19(Z)-docosatrienoate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known and predicted physical characteristics of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate**, a long-chain fatty acid ethyl ester. This document is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are working with or exploring the applications of this compound.

Core Physical and Chemical Properties

Ethyl 13(Z),16(Z),19(Z)-docosatrienoate is an esterified form of the polyunsaturated fatty acid, 13(Z),16(Z),19(Z)-docosatrienoic acid. Its fundamental properties are summarized in the table below. It is critical to note that while the molecular formula and weight are based on its chemical structure, several other physical properties are predicted values from computational models due to a lack of experimentally determined data in publicly available literature.

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₂ O ₂	[1] [2]
Molecular Weight	362.59 g/mol	[1] [2]
CAS Number	2692622-88-9	[1] [2]
Appearance	Typically exists as a solid at room temperature.	[2]
Purity	>99% (when commercially sourced)	[1]
Predicted Density	0.886 ± 0.06 g/cm ³	[2]
Predicted Boiling Point	440.7 ± 14.0 °C	[2]
Solubility	Low water solubility (< 1 mg/mL). Soluble in organic solvents such as DMSO, ethanol, and can be formulated in PEG400, Tween 80, and Carboxymethyl cellulose.	[2]
Storage	As a powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

Experimental Protocols for Determination of Physical Characteristics

The following section outlines detailed methodologies for the experimental determination of the key physical properties of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate**. These are generalized protocols for long-chain fatty acid esters and should be adapted as necessary for the specific compound.

2.1. Determination of Melting Point by Differential Scanning Calorimetry (DSC)

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition.
- Apparatus: Differential Scanning Calorimeter.
- Procedure:
 - A small, accurately weighed sample (1-5 mg) of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate** is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - A thermal program is initiated, typically involving an initial cooling phase to ensure complete crystallization, followed by a controlled heating ramp (e.g., 1-10 °C/min) through the expected melting range.
 - The heat flow to the sample is recorded against temperature. The temperature at the peak of the melting endotherm is recorded as the melting point.

2.2. Determination of Boiling Point by Gas Chromatography (GC)

- Principle: The boiling point of a compound can be estimated by its retention time on a non-polar GC column, relative to a series of standards with known boiling points.
- Apparatus: Gas chromatograph with a flame ionization detector (FID) and a non-polar capillary column.
- Procedure:
 - A calibration mixture of n-alkanes with a wide range of boiling points is prepared and injected into the GC to establish a retention time versus boiling point curve.
 - A dilute solution of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate** in a suitable volatile solvent is prepared.

- The sample is injected into the GC under the same conditions as the calibration standards.
- The retention time of the compound is determined.
- The boiling point is interpolated from the calibration curve.

2.3. Determination of Density

- Principle: The density can be determined by measuring the mass of a known volume of the substance. For solids, this can be done using a pycnometer with a displacement liquid of known density in which the solid is insoluble.
- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - The weight of the empty, clean, and dry pycnometer is determined.
 - The pycnometer is filled with a suitable displacement fluid (in which the sample is insoluble) and weighed.
 - A known weight of the solid **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate** is added to the empty pycnometer.
 - The pycnometer is then filled with the displacement fluid, and any air bubbles are removed.
 - The final weight is recorded. The density is calculated based on the weight and volume of the displaced liquid.

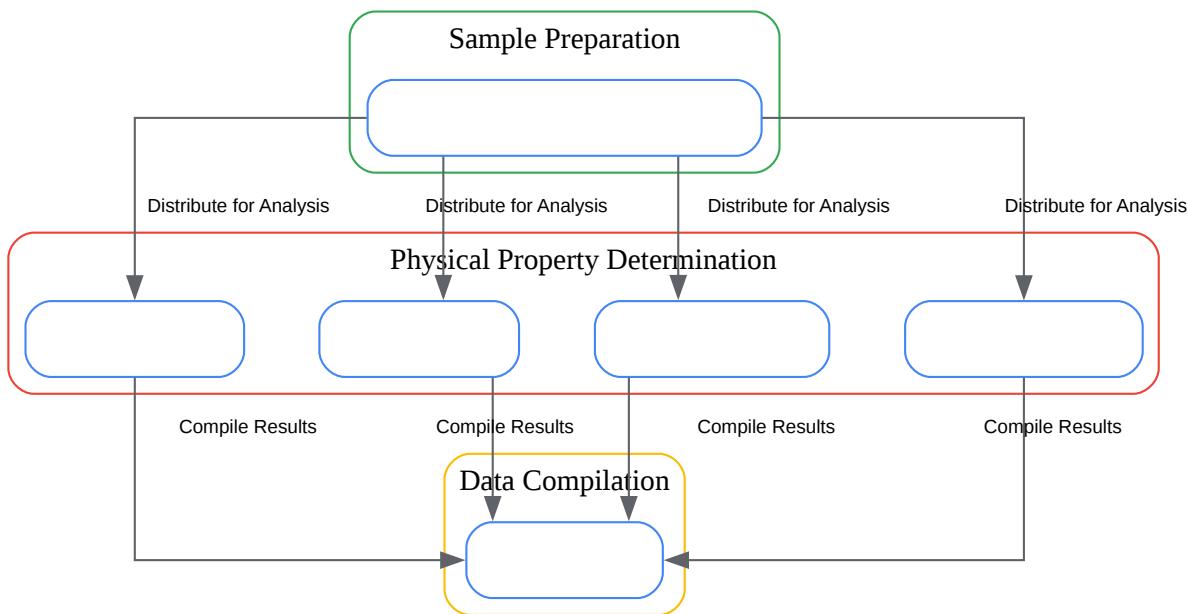
2.4. Assessment of Solubility

- Principle: A qualitative or semi-quantitative assessment of solubility can be performed by observing the dissolution of the compound in various solvents at a fixed temperature.
- Apparatus: Vials, vortex mixer, analytical balance.

- Procedure:
 - A known amount of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate** is added to a series of vials.
 - A measured volume of different solvents (e.g., water, ethanol, DMSO, acetone, chloroform) is added to each vial.
 - The vials are securely capped and agitated (e.g., using a vortex mixer) for a set period at a controlled temperature.
 - The solutions are allowed to stand and are visually inspected for any undissolved solid. The absence of visible particles indicates solubility at that concentration. For a more quantitative measure, the saturated solution can be filtered, and the concentration of the dissolved compound in the filtrate can be determined using a suitable analytical technique like HPLC or GC.

Workflow and Process Diagrams

The following diagrams illustrate the general workflow for the determination of the physical properties of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate**.

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Caption: General workflow for the determination of physical properties.

The experimental determination of the physical characteristics of a compound is a critical step in its scientific evaluation. The protocols and data presented in this guide provide a starting point for researchers. It is strongly recommended that experimental values for properties such as melting point, boiling point, and density be determined to supplement the existing predicted data for a more complete and accurate physicochemical profile of **Ethyl 13(Z),16(Z),19(Z)-docosatrienoate**.

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